

Quantitative Data for PF-AKT400

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Compound Focus: PF-AKT400

Cat. No.: S548344

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The following table consolidates the key biochemical data available for **PF-AKT400** from multiple commercial and chemical databases [1] [2] [3].

Target	Reported IC ₅₀ Value	Selectivity (vs. PKA)
PKB α (Akt1)	0.5 nM	900-fold
PKA	450 nM	-

Experimental Protocol for Kinase Assay

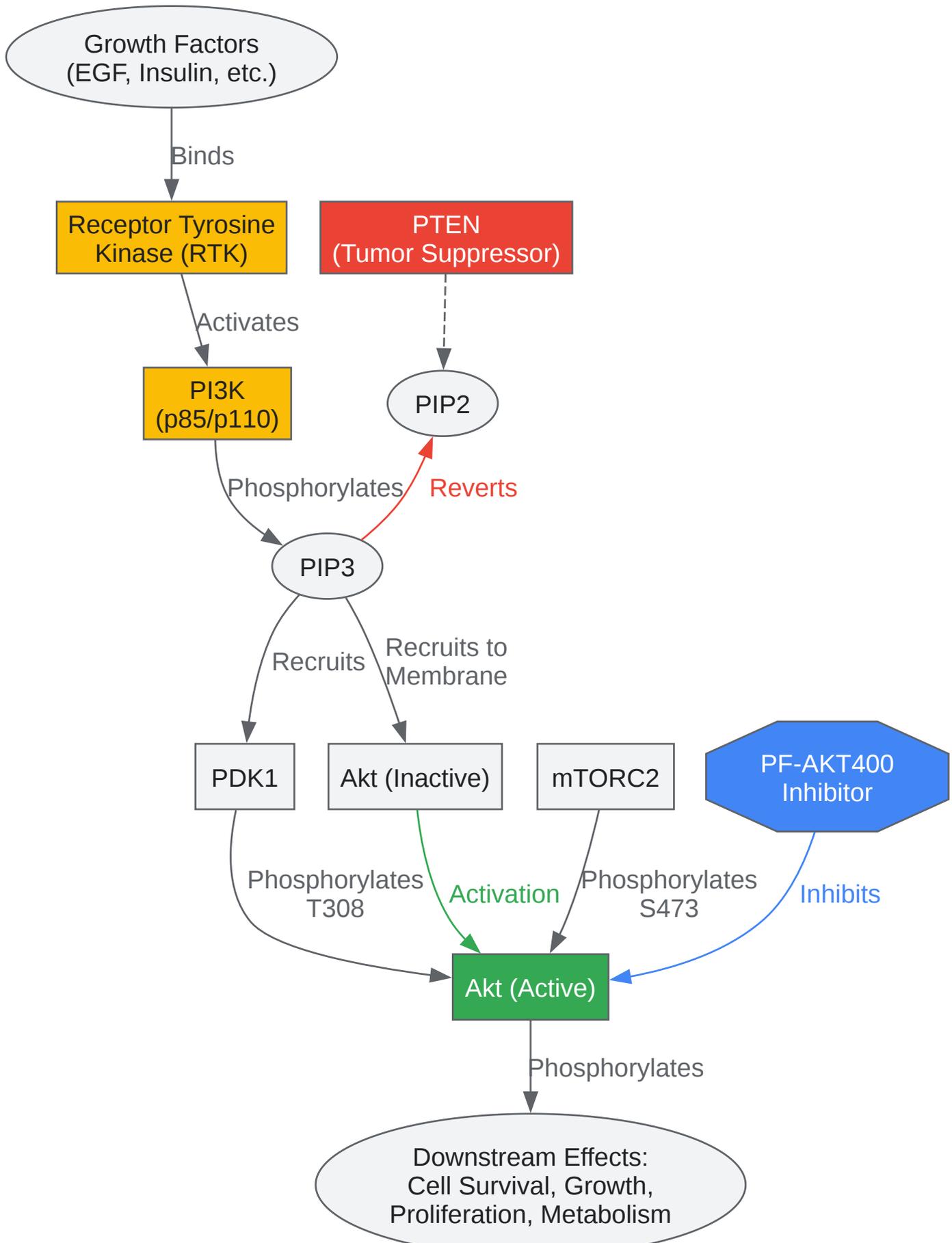
The search results include a description of the experimental method used to determine the IC₅₀ values for **PF-AKT400**, as found in the scientific literature [3].

- **Assay Type:** Fluorescence Polarization (IMAP assay).
- **Procedure:**
 - **Incubation:** **PF-AKT400** (diluted in DMSO) is mixed with a reaction buffer.
 - **Reaction Start:** The compound/buffer mixture is combined with a solution containing ATP and a fluorescent-labeled peptide substrate (Tamra-labeled Crosstide), followed by the addition of the Akt1 enzyme.
 - **Incubation:** The reaction is allowed to proceed for 90 minutes.
 - **Detection:** IMAP binding beads are added, which bind to the phosphorylated peptide product. The fluorescence polarization is then measured (excitation: 544 nm; emission: 615 nm).
- **Data Analysis:** The IC₅₀ values are calculated as the geometric mean of at least two separate determinations.

- **Note on Enzyme:** The assay was performed using a truncated Akt1 protein (lacking the pleckstrin homology domain), which was pre-phosphorylated at Thr308. The source indicates that using full-length Akt1 provided similar results [3].

Akt Signaling Pathway Diagram

The diagram below illustrates the core PI3K-Akt signaling pathway, which is the target of **PF-AKT400**. The inhibitor acts at the central node of this pathway [4] [5].



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Diagram 1: The PI3K-Akt signaling pathway and the inhibition point of **PF-AKT400**.

Key Insights on Selectivity and Research Use

- **Mechanism of Action:** As an **ATP-competitive inhibitor**, **PF-AKT400** directly binds to the ATP-binding site of Akt, preventing the kinase from transferring phosphate groups to its target proteins [1] [2] [3].
- **High Selectivity:** The **900-fold selectivity** for Akt over PKA is a key feature, suggesting that **PF-AKT400** has a reduced risk of off-target effects against this particular kinase in experimental settings, which is valuable for mechanistic studies [3].
- **Research Grade:** It is important to note that **PF-AKT400**, like the products in the search results, is marked "**For research use only**" and is not intended for diagnostic or therapeutic applications in humans [1] [2].

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References

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2. - PF , MedChemExpress 5 mg | Buy Online | Medchem Express AKT 400 [fishersci.co.uk]
3. - PF | CAS#:1004990-28-6 | Chemsrsc AKT 400 [chemsrc.com]
4. Akt/PKB signaling pathway [en.wikipedia.org]
5. PI3K / Akt Signaling [cellsignal.com]

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